

4-(2-Hydroxyethyl)benzoic acid structure and molecular weight

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)benzoic acid

Cat. No.: B1331172

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An In-depth Technical Guide on 4-(2-Hydroxyethyl)benzoic acid

This guide provides a detailed overview of the chemical structure and molecular properties of **4-(2-Hydroxyethyl)benzoic acid**, a benzoic acid derivative. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Properties and Structure

4-(2-Hydroxyethyl)benzoic acid is a natural product that serves as a versatile intermediate in the synthesis of various compounds, including active pharmaceutical ingredients (APIs).^{[1][2]} Its utility in laboratory settings is well-established, where it is used as a reagent in a variety of organic chemistry experiments.^[1] The presence of a hydroxyl group enhances its reactivity, making it suitable for chemical modifications such as esterification, which can lead to the development of novel molecules.^[1]

Quantitative Data Summary

The key quantitative properties of **4-(2-Hydroxyethyl)benzoic acid** are summarized in the table below for easy reference.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₉ H ₁₀ O ₃ | [1] [2] [3] [4] [5] |
| Molecular Weight | 166.18 g/mol | [1] [5] |
| Monoisotopic Mass | 166.062994177 Da | [3] |
| CAS Number | 46112-46-3 | [1] [3] |
| Melting Point | 122-129 °C | [1] |
| Appearance | White powder | [1] |
| Purity | ≥ 99% (HPLC) | [1] |

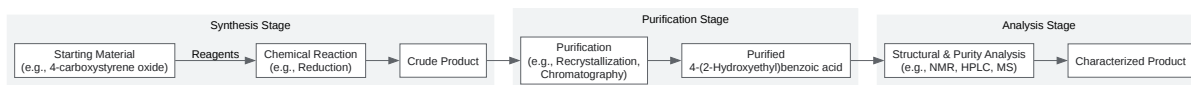
Structural Representation

The molecular structure of **4-(2-Hydroxyethyl)benzoic acid** consists of a benzene ring substituted with a carboxylic acid group and a 2-hydroxyethyl group at the para (4) position.

Chemical structure of **4-(2-Hydroxyethyl)benzoic acid**.

Experimental Protocols

While detailed experimental protocols for the synthesis of **4-(2-Hydroxyethyl)benzoic acid** are extensive and can vary, a general conceptual workflow for its preparation or use in further synthesis is outlined below. This typically involves the modification of a precursor molecule, followed by purification and analysis of the final product.



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Conceptual workflow for synthesis and analysis.

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- 5. 4-(2-hydroxyethyl)benzoic acid 95% | CAS: 46112-46-3 | AChemBlock [achemblock.com]
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